

Safety and Handling Precautions for M199 Medium: An In-depth Technical Guide

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Compound of Interest

Compound Name: M199

Cat. No.: B15296203

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Medium 199 (**M199**) is a complex and widely used synthetic cell culture medium developed for the cultivation of various cell types, particularly non-transformed cells.^{[1][2]} Its applications are extensive, ranging from virology and vaccine production to in vitro cultivation of primary explants.^{[1][2]} While **M199** medium itself is not classified as a hazardous substance, its handling and use in a laboratory setting necessitate strict adherence to safety protocols to prevent contamination and ensure the integrity of experimental results. This guide provides a comprehensive overview of the safety and handling precautions for **M199** medium, tailored for research, scientific, and drug development professionals.

Composition of M199 Medium

M199 medium is a complex mixture of inorganic salts, amino acids, vitamins, and other components. The exact composition can vary slightly between suppliers and specific formulations (e.g., with Earle's or Hanks' salts). Below is a summary of the typical components found in **M199** medium.

Table 1: Quantitative Composition of a Typical M199 Medium Formulation

Component Category	Component	Concentration (mg/L)
Inorganic Salts	Calcium Chloride (anhydrous)	200
Ferric Nitrate • 9H ₂ O	0.72	
Magnesium Sulfate (anhydrous)	97.67	
Potassium Chloride	400	
Sodium Acetate (anhydrous)	50	
Sodium Bicarbonate	2200	
Sodium Chloride	6800	
Sodium Phosphate Monobasic (anhydrous)	122	
Amino Acids	L-Alanine	25
L-Arginine HCl	70	
L-Aspartic Acid	30	
L-Cysteine HCl H ₂ O	0.11	
L-Cystine 2HCl	26	
L-Glutamic Acid	66.8	
L-Glutamine	100	
Glycine	50	
L-Histidine HCl H ₂ O	21.88	
Hydroxy-L-Proline	10	
L-Isoleucine	20	
L-Leucine	60	
L-Lysine HCl	70	
L-Methionine	15	

L-Phenylalanine	25	
L-Proline	40	
L-Serine	25	
L-Threonine	30	
L-Tryptophan	10	
L-Tyrosine 2Na 2H2O	57.87	
L-Valine	25	
Vitamins	Ascorbic Acid	0.05
Biotin	0.01	
D-Calcium Pantothenate	0.01	
Choline Chloride	0.5	
Folic Acid	0.01	
i-Inositol	0.05	
Menadione	0.01	
Niacinamide	0.025	
Nicotinic Acid	0.025	
Para-Aminobenzoic Acid	0.05	
Pyridoxal HCl	0.025	
Pyridoxine HCl	0.025	
Riboflavin	0.01	
Thiamine HCl	0.01	
Vitamin A Acetate	0.14	
Vitamin D2 (Calciferol)	0.1	
alpha-Tocopherol Phosphate	0.01	

Other Components	Adenine Sulfate	10
Adenosine 5'-Triphosphate	1	
Cholesterol	0.2	
D-Glucose	1000	
Glutathione (reduced)	0.05	
Guanine HCl	0.3	
Hypoxanthine	0.3	
Phenol Red	10	
D-Ribose	0.5	
2-Deoxy-D-Ribose	0.5	
Sodium Acetate	50	
Thymine	0.3	
Tween 80	20	
Uracil	0.3	
Xanthine	0.3	

Source: Adapted from various supplier formulations. Concentrations may vary.

Hazard Identification and Safety Precautions

According to Safety Data Sheets (SDS), **M199** medium is not classified as a hazardous substance or mixture. However, it is prudent to handle all laboratory reagents with a degree of caution.

Potential Hazards

While the individual components are at low concentrations, direct contact with the powder form or prolonged exposure to the liquid medium should be avoided.

- Powdered Medium: May cause respiratory tract irritation if inhaled. Direct contact may cause eye and skin irritation.
- Liquid Medium: Not considered hazardous, but good laboratory practice dictates minimizing direct contact.

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **M199** medium and any associated cell cultures.

- Eye Protection: Safety glasses or goggles are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed if contaminated.
- Body Protection: A laboratory coat is mandatory.
- Respiratory Protection: When handling the powdered form of the medium, a respirator or protective mask may be necessary to avoid inhalation of dust.

Experimental Protocols

Adherence to strict aseptic techniques is paramount when working with **M199** medium to prevent microbial contamination of cell cultures.

Protocol for Reconstitution of Powdered **M199** Medium

- Preparation: Measure out approximately 90% of the final required volume of tissue culture grade water into a sterile container. The water should be at room temperature (15-20°C).
- Dissolving the Powder: While gently stirring the water, slowly add the powdered **M199** medium. Continue stirring until the powder is completely dissolved. Do not heat the water.
- Adding Supplements: If required, add supplements such as L-glutamine and sodium bicarbonate. Stir until fully dissolved.

- pH Adjustment: Adjust the pH to the desired level (typically 7.2-7.4) using sterile 1N HCl or 1N NaOH. The pH may rise slightly after filtration.
- Final Volume Adjustment: Add tissue culture grade water to reach the final volume.
- Sterile Filtration: Immediately sterilize the medium by filtering through a sterile 0.22 μm membrane filter into a sterile recipient container.^{[3][4][5]}

Protocol for Aseptic Handling of Liquid M199 Medium

- Work Area Preparation: All procedures must be conducted in a certified Class II Biological Safety Cabinet (BSC). Decontaminate the work surface of the BSC with 70% ethanol before and after use.
- Personal Hygiene: Wash hands thoroughly before and after working in the BSC. Wear appropriate PPE.
- Sterile Technique:
 - Wipe the exterior of the **M199** medium bottle and any other reagents with 70% ethanol before placing them in the BSC.
 - Use sterile, disposable pipettes and tips. Do not reuse pipettes to avoid cross-contamination.
 - Avoid passing non-sterile items over open containers of sterile medium.
 - Open sterile containers for the shortest time possible and keep them covered when not in use.
 - If a cap must be placed on the work surface, it should be placed with the opening facing down.

Protocol for Spill Cleanup

Although **M199** medium is not hazardous, spills should be treated as potentially biohazardous if the medium has been used for cell culture.

- Notification: Alert others in the laboratory of the spill.
- Containment: For liquid spills, cover the area with absorbent material (e.g., paper towels).
- Disinfection: Gently pour a suitable disinfectant (e.g., 1:10 dilution of household bleach) over the absorbent material, starting from the outside and working inwards.[\[6\]](#)[\[7\]](#) Allow for the appropriate contact time (typically at least 10-20 minutes).[\[6\]](#)[\[8\]](#)
- Cleanup: Wearing gloves, collect the absorbent material and any broken glass (using forceps) and place it in a biohazard bag.
- Final Decontamination: Wipe the spill area again with disinfectant and then with 70% ethanol.
- Waste Disposal: Dispose of the biohazard bag according to institutional guidelines.
- Hand Washing: Wash hands thoroughly with soap and water.

Protocol for Waste Disposal

All waste generated from the use of **M199** medium in cell culture is considered biohazardous waste and must be decontaminated before disposal.

- Liquid Waste: Collect used **M199** medium in a container with a suitable disinfectant (e.g., bleach to a final concentration of 10%).[\[9\]](#)[\[10\]](#) Allow for a contact time of at least 30 minutes before disposing down the drain with copious amounts of water, in accordance with institutional policies.[\[9\]](#)[\[10\]](#)
- Solid Waste: All solid waste that has come into contact with **M199** medium used for cell culture (e.g., flasks, plates, pipettes) should be collected in a biohazard bag.[\[9\]](#)[\[11\]](#) This waste must be decontaminated, typically by autoclaving, before final disposal.[\[11\]](#)

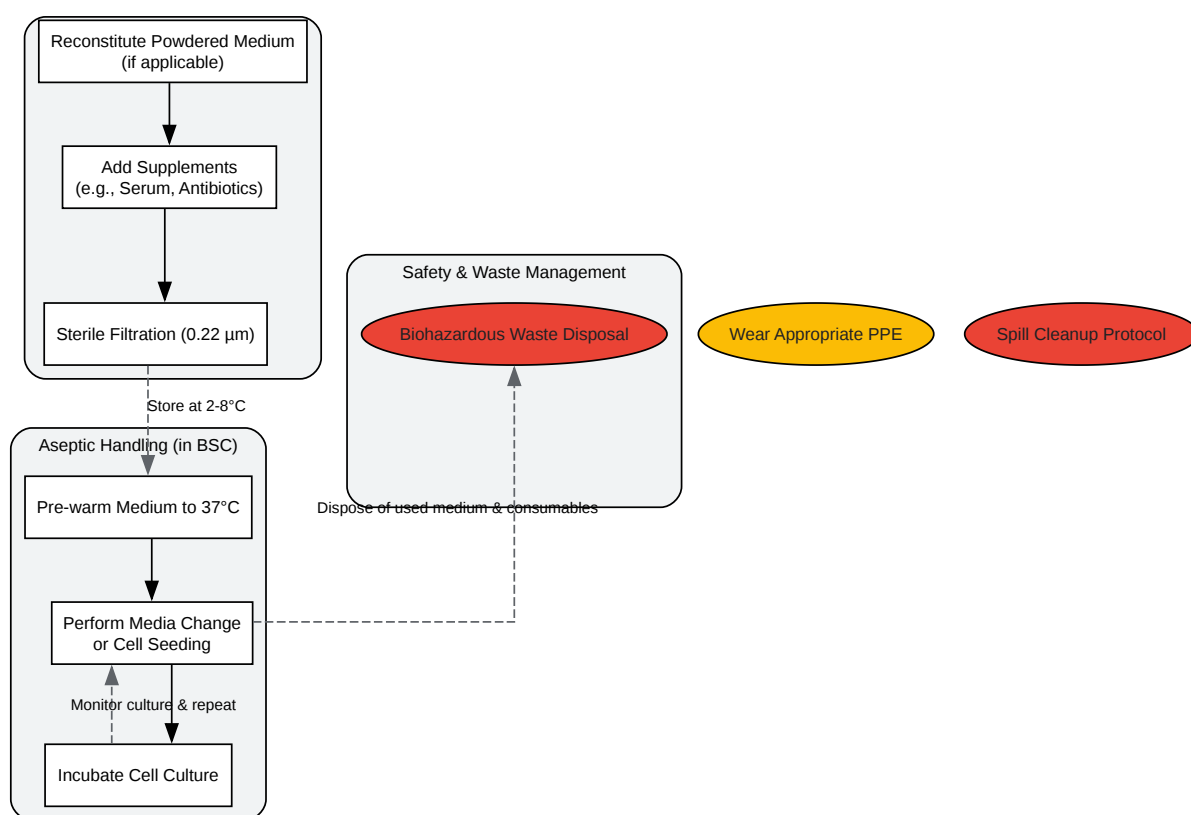
Storage and Stability

- Powdered Medium: Store at 2-8°C in a dry place, protected from light.
- Liquid Medium: Store at 2-8°C and protect from light. The shelf life of the liquid medium is typically one year.[\[8\]](#) Once supplements (like serum) are added, the complete medium

should be used within a shorter timeframe (e.g., 2-4 weeks) to ensure optimal performance.

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for the safe handling and use of **M199** medium in a research setting.



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Caption: Workflow for Safe Handling of **M199** Medium.

Conclusion

While **M199** medium is a non-hazardous reagent, its central role in cell culture necessitates a thorough understanding and implementation of safety and aseptic handling protocols. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can ensure the safety of laboratory personnel, maintain the integrity of their cell cultures, and produce reliable and reproducible experimental results.

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References

- 1. Medium 199 (M199) Formulation [sigmaaldrich.com]
- 2. himedialabs.com [himedialabs.com]
- 3. gmpplastic.com [gmpplastic.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Sterile Filter Selection for Cell Culture Media Preparation [sigmaaldrich.com]
- 6. uah.edu [uah.edu]
- 7. Biological Spill Guidelines & Procedures | Office of Research Environmental Health and Safety | USU [research.usu.edu]
- 8. lsuhsc.edu [lsuhsc.edu]
- 9. cpp.edu [cpp.edu]
- 10. ehs.ucsb.edu [ehs.ucsb.edu]
- 11. How To Handle Waste in A Cell Culture Laboratory - Blogs - News [pekybio.com]
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